

Application Notes and Protocols: CC-930

Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: CC-930

Cat. No.: B1684340

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Introduction

CC-930, also known as Tanzisertib, is a potent and selective inhibitor of c-Jun N-terminal kinases (JNK), targeting all three isoforms (JNK1, JNK2, and JNK3).^{[1][2][3]} It functions as an ATP-competitive inhibitor, preventing the phosphorylation of downstream substrates like c-Jun.^{[1][2]} This inhibitory action modulates signaling pathways involved in inflammation, apoptosis, and fibrosis, making **CC-930** a valuable tool for research in these areas. These application notes provide detailed information on the solubility of **CC-930** and standardized protocols for the preparation of stock and working solutions for in vitro and in vivo studies.

Data Presentation

CC-930 (Tanzisertib) Solubility

The solubility of a compound is critical for the design and reproducibility of experiments. The following table summarizes the known solubility of **CC-930** in common laboratory solvents. Please note that the hydrochloride (HCl) salt of Tanzisertib may exhibit different solubility characteristics.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	97	200.04	Use fresh, moisture-free DMSO for optimal solubility.[1]
Ethanol	Insoluble	Insoluble	Refers to the free base form of CC-930. [1]
Water	Insoluble	Insoluble	Refers to the free base form of CC-930. [1][2]
Ethanol (for HCl salt)	89	183.54	Data specific to Tanzisertib HCl.[1]
Water (for HCl salt)	4	Not specified	Data specific to Tanzisertib HCl.[1]

Note: The molecular weight of **CC-930** (free base) is 448.44 g/mol , and the molecular weight of Tanzisertib HCl is 484.9 g/mol .[1][2]

Recommended Storage Conditions

Proper storage of both the powdered compound and its solutions is essential to maintain its stability and activity.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
	4°C	2 years	
In Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]
	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM CC-930 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **CC-930**, which can be further diluted for various experimental applications.

Materials:

- **CC-930** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated precision pipettes
- Vortex mixer

Procedure:

- Pre-weighing Preparation: Allow the **CC-930** powder vial to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** Accurately weigh the desired amount of **CC-930** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.48 mg of **CC-930** (based on a molecular weight of 448.44 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **CC-930** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.^[1]

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- 10 mM **CC-930** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

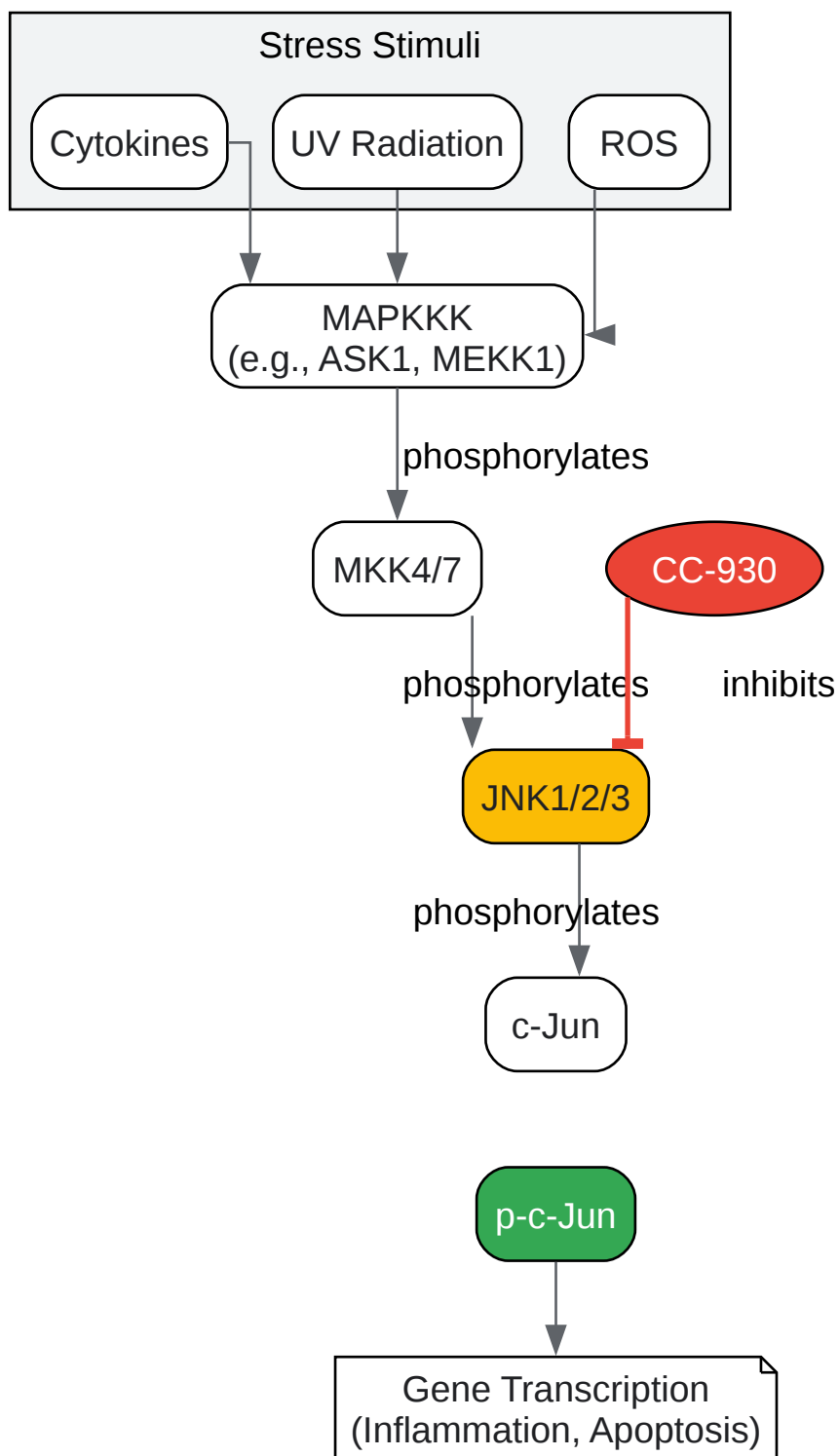
Procedure:

- **Thawing the Stock Solution:** Thaw a single aliquot of the 10 mM **CC-930** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.

- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Cell Treatment: Add the prepared working solutions to your cell cultures and proceed with your experimental timeline.

Mandatory Visualization

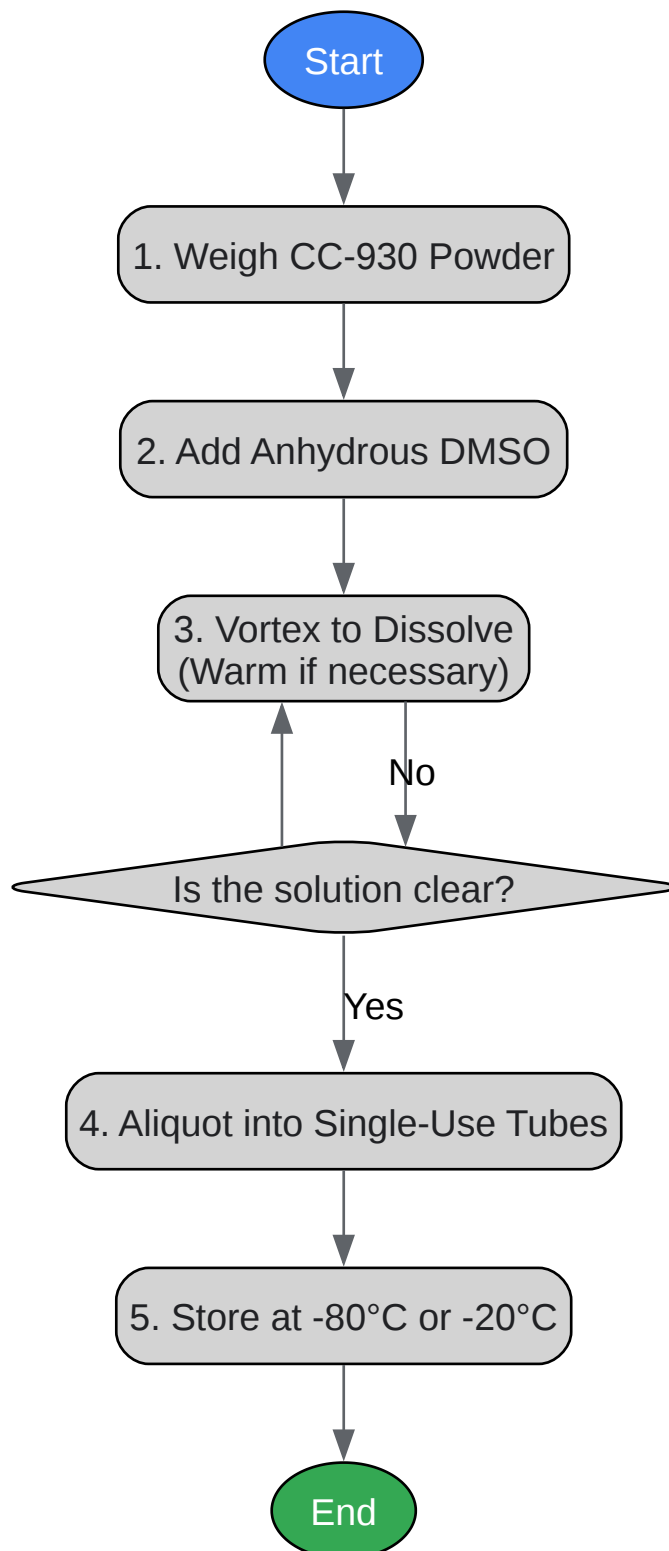
CC-930 Signaling Pathway



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Caption: The JNK signaling pathway and the inhibitory action of **CC-930**.

Experimental Workflow for CC-930 Stock Solution Preparation



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Caption: Workflow for the preparation of a **CC-930** stock solution.

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